

Application Notes and Protocols for the Experimental Use of UNP-6457

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Compound of Interest

Compound Name: UNP-6457

Cat. No.: B15582854

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Introduction

UNP-6457 is a synthetic, neutral nonapeptide identified through DNA-encoded cyclic peptide libraries as a potent inhibitor of the MDM2-p53 protein-protein interaction.[1][2][3][4] As a key negative regulator of the p53 tumor suppressor, MDM2 is a compelling target in oncology.[5][6] The disruption of the MDM2-p53 interaction can lead to the reactivation of p53's tumor-suppressive functions, including cell cycle arrest and apoptosis.[6][7] These application notes provide a comprehensive overview of the biochemical characterization of **UNP-6457** and protocols for its in vitro evaluation.

Important Note on Cellular Activity: While **UNP-6457** demonstrates high potency in biochemical assays, it has been reported to lack passive membrane permeability.[4] Consequently, it did not exhibit growth inhibition in the MDM2-dependent cancer cell line RS4;11.[4] Therefore, the following protocols focus on the biochemical evaluation of **UNP-6457** and provide context for its use in cell-based assays, acknowledging its current limitations in cellular permeability.

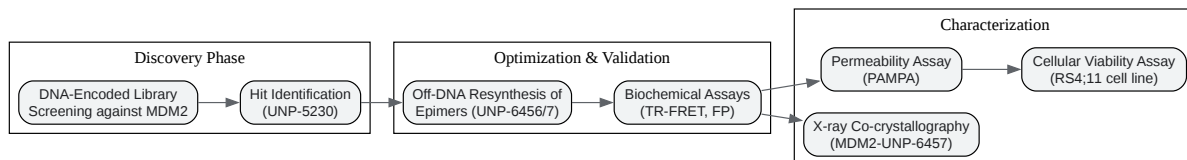
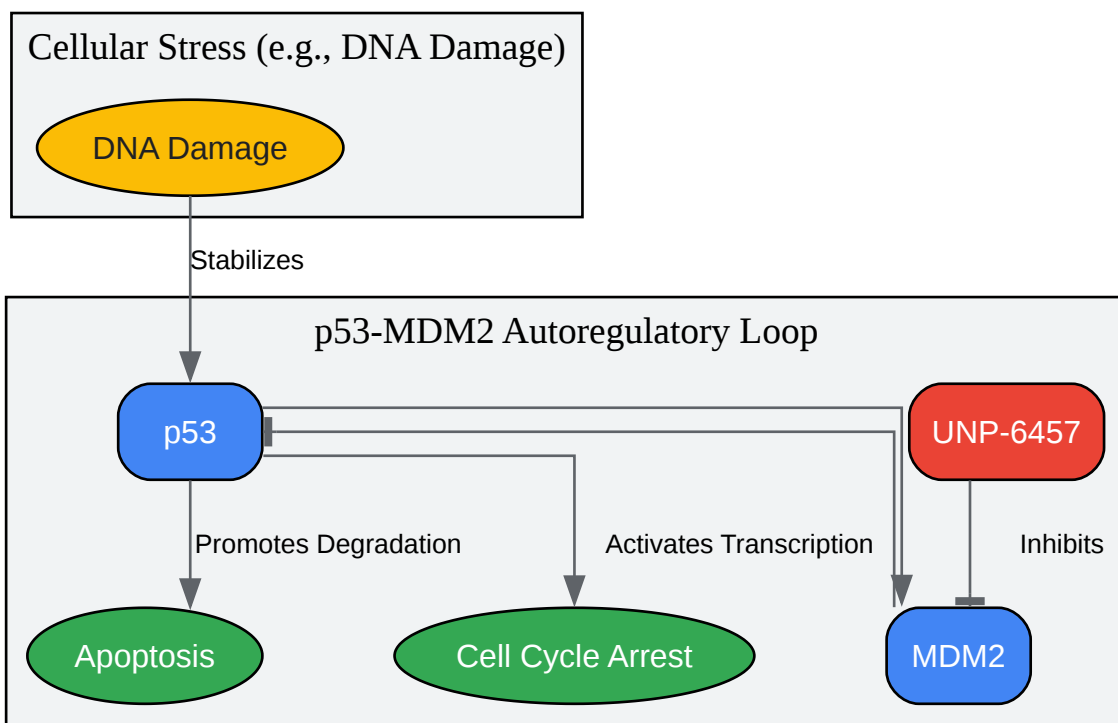
Data Presentation

Table 1: In Vitro Activity of **UNP-6457**

Target Interaction	Assay Type	IC50	Reference
MDM2-p53	TR-FRET	8.9 nM	[1] [2] [3] [4]
MDM4-p53	Fluorescence Polarization	3.30 μ M	[4]

Signaling Pathway

The p53-MDM2 signaling pathway is a critical regulator of cell cycle and apoptosis. Under normal conditions, p53 levels are kept low by MDM2, which binds to p53 and promotes its degradation. In response to cellular stress, this interaction is disrupted, leading to p53 accumulation and activation of downstream target genes that inhibit tumor growth. **UNP-6457** acts by directly binding to MDM2, preventing its interaction with p53 and thereby stabilizing p53.



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